

Standard Operating Procedure: Proper Disposal of UR-AK49

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Compound of Interest

Compound Name:	UR-AK49
CAS No.:	902154-32-9
Cat. No.:	B12783791

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Purpose

This document provides a comprehensive, step-by-step procedure for the safe and compliant disposal of **UR-AK49**, a human histamine H1 and H2 receptor agonist. Adherence to these guidelines is mandatory for all laboratory personnel to ensure personal safety, prevent environmental contamination, and maintain regulatory compliance. This procedure is based on general best practices for chemical waste management in the absence of a specific Safety Data Sheet (SDS) for **UR-AK49**.

Scope

This SOP applies to all forms of **UR-AK49** waste, including:

- Unused or expired pure compound.
- Contaminated laboratory consumables (e.g., pipette tips, gloves, vials, absorbent pads).
- Aqueous and solvent solutions containing **UR-AK49**.

- Materials used for spill cleanup.

Compound Overview and Hazard Assessment

UR-AK49 is a small molecule agonist for the human histamine H1 and H2 receptors. Due to the lack of a specific SDS, **UR-AK49** must be treated as a potentially hazardous substance. Compounds with a guanidine functional group can be harmful if swallowed or in contact with skin.^{[1][2]} Histamine receptor agonists are biologically active molecules that should be handled with care to avoid unintended physiological effects.

Quantitative Data Summary

The following table summarizes the known properties of **UR-AK49**.

Property	Value	Source
Chemical Name	UR-AK49	-
Synonyms	Compound 11	[1]
CAS Number	902154-32-9	[1]
Molecular Formula	C ₁₆ H ₂₇ N ₅ O	[3]
Molecular Weight	305.42 g/mol	
Biological Activity	Human histamine H1 and H2 receptor agonist	
EC ₅₀	23 nM (in a GTPase assay of hH2R-Gas fusion protein)	

Experimental Protocols: Waste Handling and Disposal

The disposal of **UR-AK49** must be conducted in strict accordance with all applicable federal, state, and local regulations. Chemical waste generators are responsible for the complete and accurate classification of the waste.

Personal Protective Equipment (PPE)

At a minimum, the following PPE must be worn when handling **UR-AK49** waste:

- Nitrile gloves (or other chemically resistant gloves).
- Safety glasses or goggles.
- A fully buttoned laboratory coat.

Waste Segregation and Collection

Proper segregation at the point of generation is a critical first step. Incompatible chemicals must be kept separate to avoid dangerous reactions.

Step 1: Waste Stream Identification

Establish three distinct waste streams for **UR-AK49**:

- **Solid Waste:** Includes contaminated gloves, pipette tips, empty vials, and absorbent materials.
- **Liquid Waste:** Encompasses unused or expired solutions of **UR-AK49**. Segregate aqueous solutions from organic solvent solutions.
- **Sharps Waste:** Consists of any contaminated needles or other sharps.

Step 2: Waste Collection

- **Solid and Liquid Waste:** Collect in a designated, chemically compatible, and leak-proof hazardous waste container. The container must be kept securely closed except when adding waste.
- **Sharps Waste:** Immediately place all contaminated sharps into a designated, puncture-resistant sharps container.

Labeling and Storage

Step 1: Container Labeling

All waste containers must be accurately labeled. The label must include:

- The words "Hazardous Waste".
- The full chemical name: "**UR-AK49**".
- A list of all components in the container, including solvents, with their approximate percentages.
- The date accumulation started.
- The associated hazards (e.g., "Potentially Toxic," "Biologically Active").

Step 2: Satellite Accumulation Area (SAA)

Store the labeled waste containers in a designated Satellite Accumulation Area (SAA) at or near the point of generation. The SAA must be under the control of laboratory personnel and inspected weekly for any signs of leakage.

Arranging for Professional Disposal

Step 1: Contact Environmental Health & Safety (EHS)

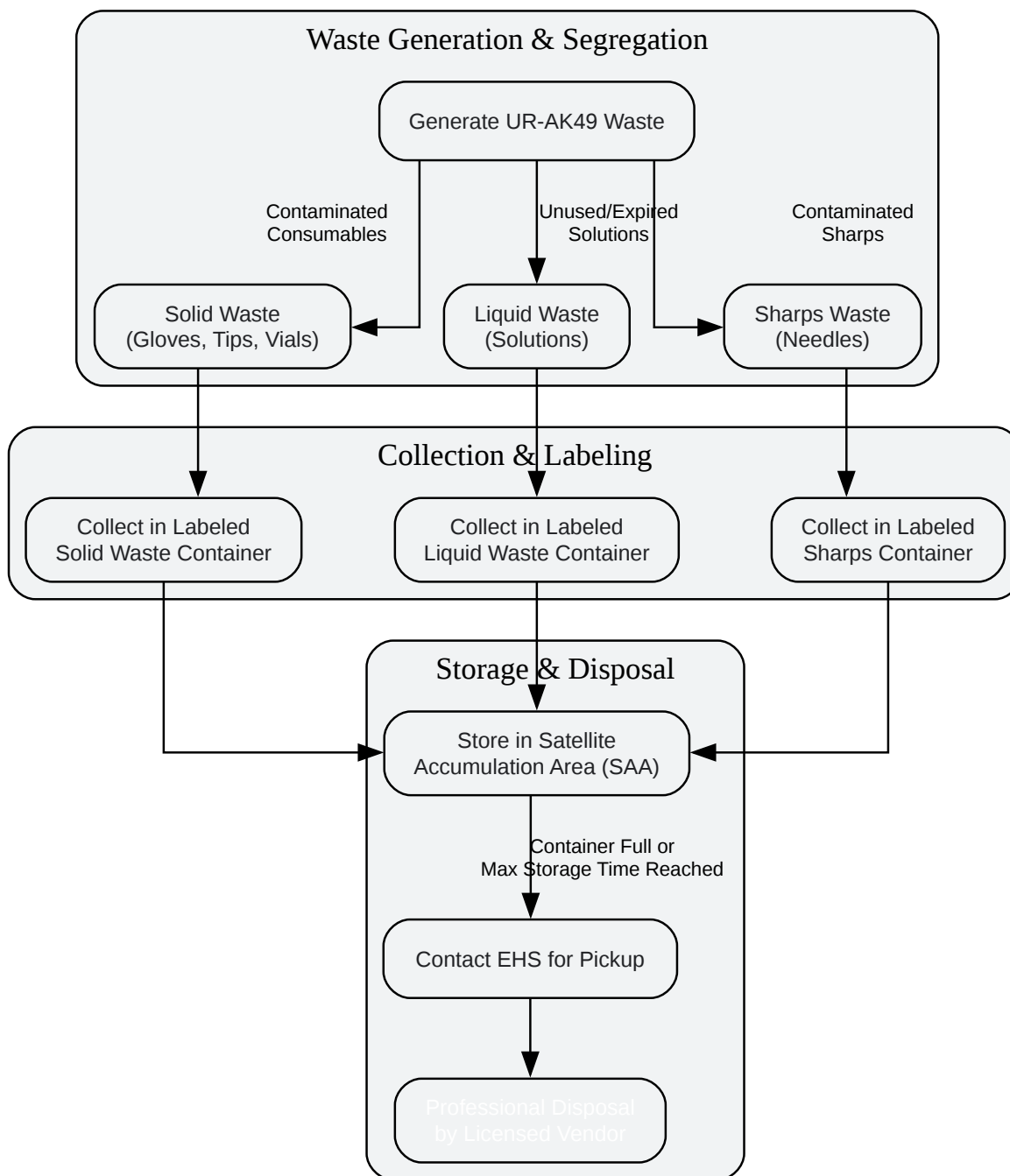
Once the waste container is full, or within one year of the accumulation start date for partially filled containers, contact your institution's EHS office to arrange for pickup and disposal.

Step 2: Provide Documentation

Provide EHS with all necessary information regarding the waste, including the chemical name and any other components in the mixture. Do not attempt to dispose of **UR-AK49** waste through standard trash or down the drain.

Mandatory Visualizations

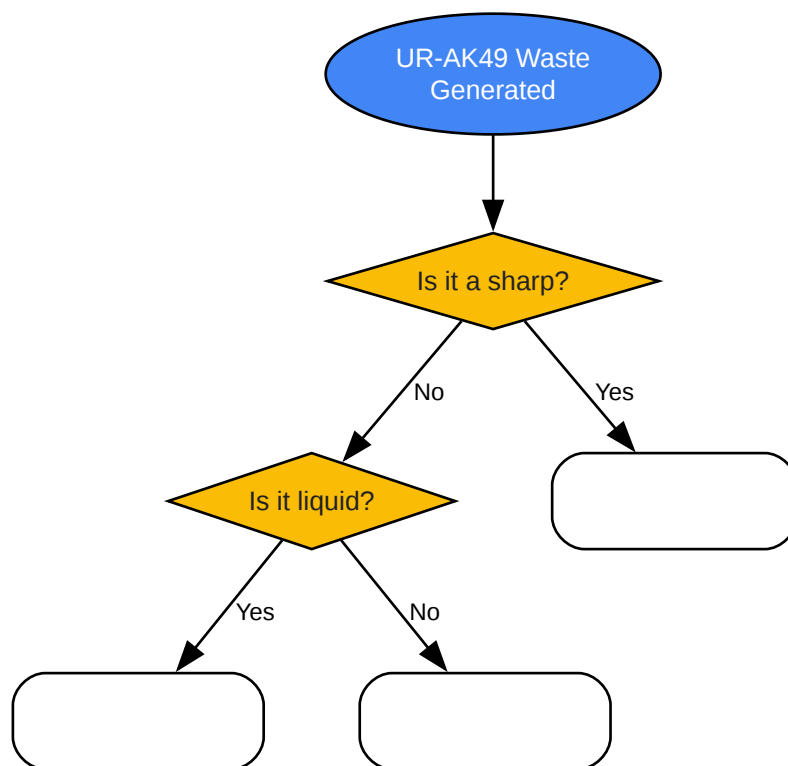
UR-AK49 Disposal Workflow



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Caption: Workflow for the safe disposal of **UR-AK49** waste.

Decision Logic for UR-AK49 Waste Stream



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Caption: Decision tree for segregating **UR-AK49** waste.

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References

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